Application Note: The p-Menthane Scaffold in Drug Discovery

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Compound of Interest	
Compound Name:	*p-Menthane*
CAS No.:	*6069-98-3*
Cat. No.:	*B3427625*

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Subtitle: From Chiral Pool Building Blocks to TRP Channel Modulation and Permeation Enhancement

Introduction: The Rigid Chiral Template

The **p-menthane** (1-methyl-4-isopropylcyclohexane) skeleton represents a privileged scaffold in medicinal chemistry. Unlike flexible aliphatic chains, the **p-menthane** core offers a semi-rigid cyclohexane ring with defined stereochemistry (typically available from the "chiral pool" via limonene, menthol, and carvone).

For the drug discovery scientist, this scaffold offers three distinct utility vectors:

- Stereochemical Control: Pre-defined chiral centers (C1 and C4) allow for the rapid synthesis of enantiopure libraries.
- TRP Channel Privileged Structure: The scaffold is the endogenous-mimetic pharmacophore for TRPM8 (cold/pain) and TRPA1 receptors.

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- ADME Modulation: **p-Menthane** monoterpenes act as potent reversible permeation enhancers for transdermal drug delivery.

Medicinal Chemistry: Exploiting the Chiral Pool

The primary advantage of **p-menthane** precursors (e.g., (R)-(-)-Carvone or (+)-Limonene) is the ability to access complex chiral amines and amino-alcohols without expensive asymmetric catalysis.

Chemical Space Visualization

The following diagram illustrates the derivatization logic, moving from the core scaffold to functionalized bioactive entities.

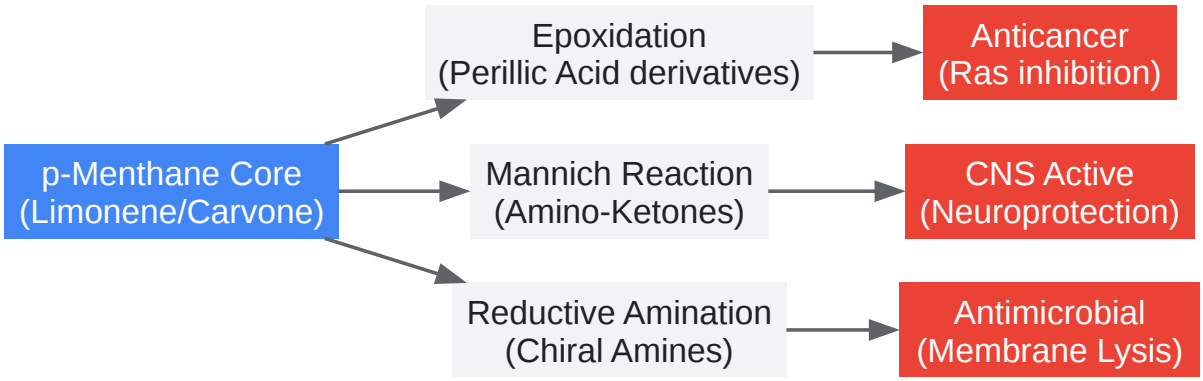

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Figure 1: Divergent synthesis pathways from the **p-menthane** core to therapeutic classes.

Protocol 1: Mannich Base Synthesis from Carvone

Objective: To synthesize β-amino ketone derivatives (common in CNS drug design) using the **p-menthane** ketone moiety. Rationale: The

-unsaturated ketone in carvone serves as a Michael acceptor and a partner for Mannich condensation, introducing nitrogen functionality while preserving chirality.

Materials:

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- (R)-(-)-Carvone (10 mmol)
- Secondary amine (e.g., Morpholine or Piperidine, 11 mmol)
- Paraformaldehyde (15 mmol)
- Ethanol (absolute)
- Conc. HCl (catalytic)

Step-by-Step Methodology:

- Reaction Setup: In a 50 mL round-bottom flask equipped with a reflux condenser, dissolve (R)-(-)-Carvone in 20 mL of ethanol.
- Reagent Addition: Add the secondary amine and paraformaldehyde.
- Catalysis: Add 2-3 drops of concentrated HCl to catalyze the formation of the iminium ion intermediate.
- Reflux: Heat the mixture to reflux (approx. 80°C) for 12–24 hours. Monitor consumption of carvone via TLC (Mobile phase: Hexane/EtOAc 8:2).
- Work-up: Evaporate ethanol under reduced pressure. Redissolve the residue in DCM (30 mL) and wash with saturated $NaHCO_3$ (to neutralize acid) followed by brine.
- Purification: Dry the organic layer over anhydrous Na_2SO_4 and concentrate. Purify the crude Mannich base via silica gel column chromatography.

Validation Check:

- NMR Signature: Look for the disappearance of the

  -proton signal of the ketone and the appearance of methylene signals (

) around 2.5–3.0 ppm.

Pharmacology: TRPM8 Target Engagement

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The **p-menthane** scaffold is the defining agonist for the Transient Receptor Potential Melastatin 8 (TRPM8) channel. The mechanism is described as a "Grab and Stand" interaction:

- The Hand (Grab): The C3-hydroxyl group H-bonds with Arg842 (S4 helix).
- The Legs (Stand): The isopropyl group makes hydrophobic contacts with Ile846 and Leu843. [1]

TRPM8 Signaling Pathway

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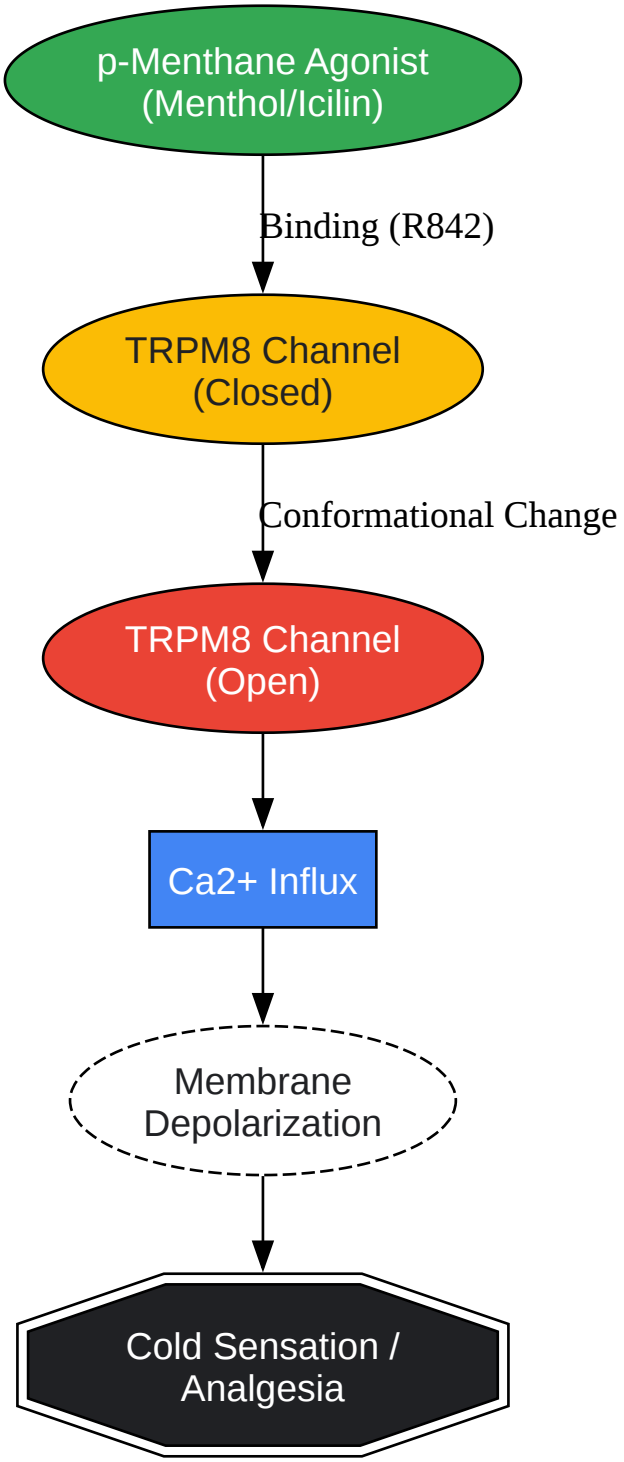

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Figure 2: Signal transduction pathway for TRPM8 activation by **p-menthane** agonists.

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Protocol 2: Calcium Flux Assay (FLIPR) for TRPM8 Agonists

Objective: Quantify the EC_{50} of **p-menthane** derivatives on TRPM8. Critical Variable: Temperature.[2][3][4] TRPM8 is thermosensitive; assays must be run at controlled temperatures (22–25°C) to distinguish chemical agonism from thermal activation.

Materials:

- HEK293 cells stably expressing human TRPM8.
- Calcium indicator dye (Fluo-4 AM or Fura-2).
- Assay Buffer: HBSS + 20 mM HEPES, pH 7.4.
- Probenecid (2.5 mM) – Crucial to prevent dye leakage.

Step-by-Step Methodology:

- Cell Plating: Seed TRPM8-HEK293 cells in 96-well black-walled plates (50,000 cells/well) 24 hours prior to assay.
- Dye Loading: Remove media and incubate cells with 4 µM Fluo-4 AM + 0.04% Pluronic F-127 in Assay Buffer (with Probenecid) for 45 minutes at 37°C.
- Equilibration: Wash cells 3x with Assay Buffer. Incubate at room temperature (25°C) for 15 minutes. Do not skip this step; it establishes the thermal baseline.
- Compound Preparation: Prepare 10-point serial dilutions of the **p-menthane** derivative in Assay Buffer.
- Measurement: Transfer to FLIPR (Fluorometric Imaging Plate Reader).
  - Excitation: 488 nm.
  - Emission: 510–570 nm.
  - Baseline Read: 10 seconds.

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- Injection: Add compound (50 µL).
- Read Duration: 180 seconds.

- Data Analysis: Calculate

  (Peak fluorescence minus baseline, divided by baseline). Fit to a sigmoidal dose-response curve to determine EC_{50}.

ADME & Formulation: Permeation Enhancement

p-Menthane monoterpenes are "Chemical Penetration Enhancers" (CPEs).[5] They reversibly disrupt the stratum corneum (SC) lipid bilayer, facilitating the transdermal delivery of co-administered drugs.

Mechanism of Action:

- Lipid Extraction: Extraction of ceramides creates "micro-cavities" in the SC.
- Fluidization: The bulky **p-menthane** ring disrupts the packing of lipid alkyl tails.
- H-Bond Breaking: Polar groups (e.g., -OH in menthol) compete for hydrogen bonds at the ceramide headgroups.

Comparative Data: Lipophilicity vs. Enhancement

The following table summarizes the correlation between the partition coefficient (LogP) and the Enhancement Ratio (ER) for common **p-menthane** derivatives.

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Compound	Structure Type	cLogP	Mechanism Dominance	Enhancement Ratio (ER)*
Limonene	Hydrocarbon	4.58	Lipid Fluidization	High (>20)
Menthol	Alcohol	3.20	H-Bond Breaking + Extraction	High (>15)
Pulegone	Ketone	3.08	Lipid Extraction	Moderate (10-15)
Cineole	Ether (Bridged)	2.74	Phase Separation	Moderate (5-10)

*ER values are approximate for lipophilic drugs (e.g., Indomethacin) across human skin.

Protocol 3: Ex Vivo Permeation (Franz Diffusion Cell)

Objective: Determine the Enhancement Ratio (ER) of a **p-menthane** derivative.

Materials:

- Franz Diffusion Cells (vertical, 1.77 cm^2 area).
- Membrane: Excised porcine ear skin (dermatomed to 500 µm).
- Donor Phase: Drug solution +/- 5% **p-menthane** enhancer in Propylene Glycol (PG).
- Receptor Phase: PBS (pH 7.4) + solubilizer (if drug is hydrophobic).

Step-by-Step Methodology:

- Membrane Preparation: Mount the porcine skin between the donor and receptor compartments (SC side facing up).
- Equilibration: Fill receptor chamber with degassed PBS. Maintain jacket temperature at 32°C (skin surface temperature). Equilibrate for 30 mins.
- Dosing: Apply 500 µL of the formulation (Control vs. Test) to the donor compartment. Occlude with Parafilm to prevent evaporation of the terpene.

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- Sampling: Withdraw 200 µL from the sampling port at t = 0.5, 1, 2, 4, 8, 12, and 24 hours. Replace volume immediately with fresh buffer.
- Quantification: Analyze drug concentration via HPLC-UV or LC-MS.
- Calculation: Plot cumulative amount permeated (

) vs. time. Calculate steady-state flux (

) from the linear portion of the slope.

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